

The Discovery and Identification of (Z)-8-Dodecenyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: (Z)-8-Dodecenyl acetate

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(Z)-8-Dodecenyl acetate is a significant semiochemical, primarily recognized as a key component of the sex pheromone of numerous lepidopteran species, most notably the Oriental fruit moth (*Grapholita molesta*).^{[1][2][3]} Its discovery and identification have been pivotal in the development of effective and environmentally benign pest management strategies, such as mating disruption and population monitoring.^{[3][4]} This technical guide provides an in-depth overview of the discovery, identification, synthesis, and biological activity of **(Z)-8-Dodecenyl acetate**, tailored for researchers, scientists, and drug development professionals.

Data Presentation

Spectroscopic and Chromatographic Data

The unequivocal identification of **(Z)-8-Dodecenyl acetate** relies on a combination of spectroscopic and chromatographic techniques. The following table summarizes the key analytical data.

Parameter	Value	Reference
Molecular Formula	C ₁₄ H ₂₆ O ₂	[5]
Molecular Weight	226.35 g/mol	[5][6]
CAS Number	28079-04-1	[3][5]
¹ H-NMR (CDCl ₃ , δ)	0.90 (t, 3H), 1.35 (m, 12H), 2.00 (s, 3H), 2.00 (m, 4H), 4.06 (t, 2H), 5.33 (t, 2H)	[7]
¹³ C-NMR (CDCl ₃ , δ)	13.8, 21.0, 22.9, 26.0, 27.2, 28.7, 29.2, 29.7, 64.6, 129.7, 129.9, 171.1	[7]
Mass Spectrum (m/z)	M ⁺ at 226; characteristic fragments at 166 (M-60, loss of acetic acid), 82, 67, 55, 43	[1]
IR (film, cm ⁻¹)	1740 (C=O), 1235 (C-O)	[7]
Kovats Retention Index (non-polar column)	~1593	[5]

Biological Activity Data

The biological activity of **(Z)-8-Dodecenyl acetate** is most pronounced in the context of a specific blend of compounds. The following table summarizes data from field trapping experiments with the Oriental fruit moth, *Grapholita molesta*.

(Z)-8-Dodecenyl acetate (%)	(E)-8-Dodecenyl acetate (%)	Other Components	Mean Trap Catch	Reference
100	0	-	Low	[4]
~93-95	~5-7	(Z)-8-dodecen-1-ol, dodecanol	High	[2][4]
~90	~10	-	Moderate to High	[4]
~70	~30	-	Low	[4]

Experimental Protocols

Synthesis of (Z)-8-Dodecenyl Acetate

A common synthetic route involves the stereoselective reduction of an alkyne precursor.[1]

Protocol:

- **Alkylation:** A suitable protected ω -halo-alkyne is coupled with a Grignard or organolithium reagent to form the C₁₂ carbon skeleton. For example, the reaction of the Grignard reagent of 1-tert-butoxy-6-bromo-hexane with methoxyallene, followed by further steps, can yield 1-tert-butoxy-dodec-8-yne.[1]
- **Deprotection and Acetylation:** The protecting group (e.g., tert-butoxy) is removed, and the resulting alcohol is acetylated using acetyl chloride or acetic anhydride in the presence of a base like pyridine to yield 8-dodecynyl acetate.[1][7]
- **Stereoselective Reduction:** The triple bond of 8-dodecynyl acetate is reduced to a cis double bond. This is typically achieved through catalytic hydrogenation using a poisoned catalyst, such as Lindlar's catalyst (palladium on calcium carbonate poisoned with lead) or Ni-P2 catalyst.[1] This step is crucial for obtaining the biologically active (Z)-isomer.
- **Purification:** The final product is purified by column chromatography on silica gel to yield **(Z)-8-Dodecenyl acetate** with high isomeric purity.[1][7]

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is employed for the separation and identification of volatile compounds, including pheromone components.^{[8][9]}

Protocol:

- **Sample Preparation:** Pheromone glands of female moths are excised and extracted with a small volume of a non-polar solvent like hexane. Alternatively, synthetic samples are dissolved in a suitable solvent.
- **GC Separation:** A capillary column with a non-polar stationary phase (e.g., DB-5ms) is used. The oven temperature is programmed to ramp from a low initial temperature (e.g., 80°C) to a final temperature (e.g., 230°C) to separate the components based on their boiling points and interactions with the stationary phase.^[8]
- **Mass Spectrometry:** As compounds elute from the GC column, they are ionized (typically by electron impact) and fragmented. The mass spectrometer separates the resulting ions based on their mass-to-charge ratio, generating a mass spectrum for each component.
- **Identification:** The retention time and mass spectrum of the sample are compared to those of an authentic standard of **(Z)-8-Dodecenyl acetate** for positive identification.

Electroantennography (EAG)

EAG is a technique used to measure the electrical response of an insect's antenna to volatile compounds, providing insight into which components of a blend are detected by the olfactory system.^{[4][10][11]}

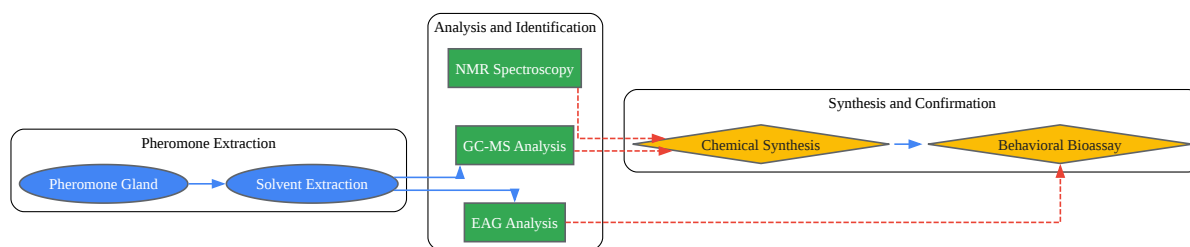
Protocol:

- **Antenna Preparation:** An antenna is excised from a male moth at its base, and the distal tip is removed to allow for electrical contact.^[10]
- **Electrode Placement:** The antenna is mounted between two electrodes using a conductive gel.^[10] One electrode is placed at the base of the antenna, and the other makes contact

with the cut tip.

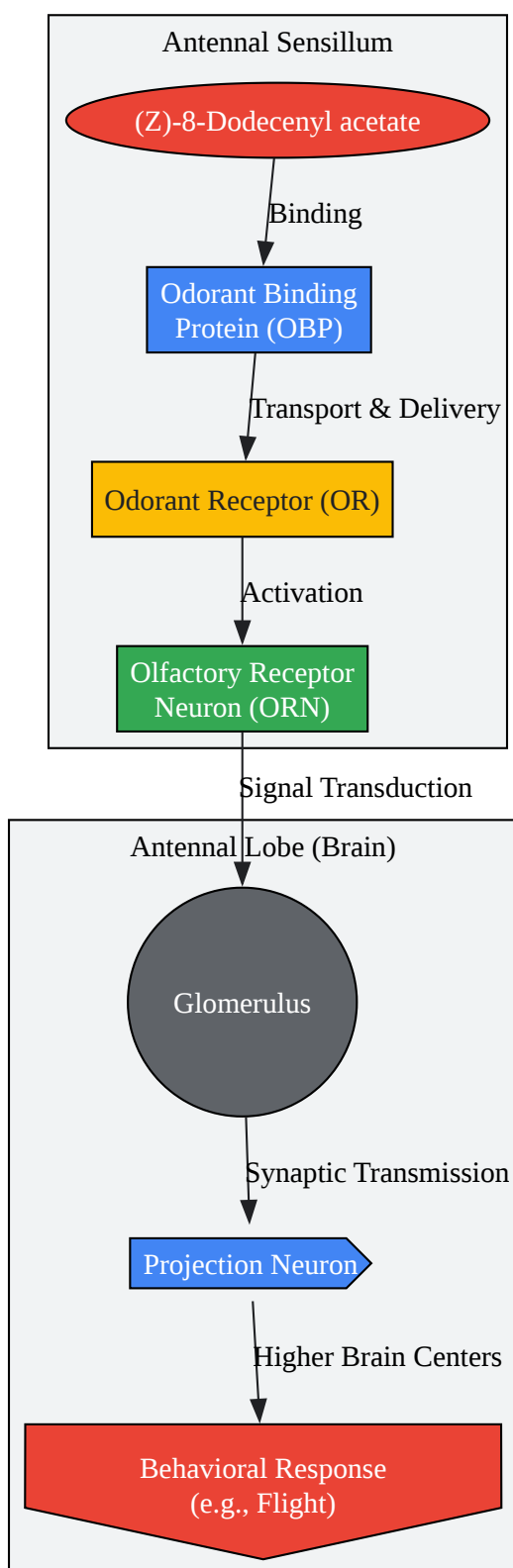
- **Stimulus Delivery:** A purified and humidified air stream is continuously passed over the antenna. A puff of air carrying a specific concentration of the test compound (e.g., **(Z)-8-Dodecenyl acetate**) is delivered into this airstream.^{[4][10]}
- **Signal Recording:** The depolarization of the antennal olfactory receptor neurons generates an electrical potential, which is amplified and recorded. The amplitude of the EAG response (in millivolts) indicates the degree of antennal stimulation.^[10]
- **Controls:** A solvent blank is used as a negative control, and a compound known to elicit a strong response is used as a positive control to ensure the viability of the antennal preparation.^[4]

Mandatory Visualization



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Caption: Experimental workflow for the identification and confirmation of **(Z)-8-Dodecenyl acetate**.



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Caption: Simplified olfactory signaling pathway for **(Z)-8-Dodecenyl acetate** perception in moths.

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